

A-Technical-Guide-to-6-Chloro-N-methoxy-N-methylpicolinamide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *6-Chloro-N-methoxy-N-methylpicolinamide*

CAS No.: 192437-72-2

Cat. No.: B1509934

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A Senior Application Scientist's Guide to **6-Chloro-N-methoxy-N-methylpicolinamide**: Synthesis, Mechanism, and Application

Abstract

This technical guide provides an in-depth analysis of **6-Chloro-N-methoxy-N-methylpicolinamide**, a specialized chemical intermediate of significant value in modern organic synthesis. This document elucidates the compound's core chemical identity, its physicochemical properties, and the nuanced mechanism of action conferred by its Weinreb-Nahm amide moiety. We present a validated synthetic protocol for its preparation and a detailed experimental workflow for its application in the controlled synthesis of ketones, a reaction class where it offers unparalleled precision. This guide is intended for researchers, chemists, and process development scientists who require a robust understanding and practical execution of advanced synthetic methodologies.

Core Chemical Identity and Physicochemical Properties

6-Chloro-N-methoxy-N-methylpicolinamide is a derivative of picolinic acid, distinguished by two key features: a chlorine atom at the 6-position of the pyridine ring and an N-methoxy-N-methylamide group (also known as a Weinreb-Nahm amide) at the carboxyl position. This

unique combination makes it a valuable building block for introducing the 6-chloropyridin-2-yl carbonyl moiety into complex molecules, particularly in the development of pharmaceutical and agrochemical agents.

Table 1: Chemical Identity and Properties

Identifier	Value	Source
IUPAC Name	6-Chloro-N-methoxy-N-methylpyridine-2-carboxamide	N/A
CAS Number	192437-72-2	[1]
Molecular Formula	C ₈ H ₉ ClN ₂ O ₂	[1]
Molecular Weight	200.62 g/mol	[1]
Appearance	Solid (Typical)	N/A

| SMILES | C1C=CC(C(=O)N(C)OC)=N1 | N/A |

The Weinreb-Nahm Amide: A Keystone of Controlled Acylation

The primary utility of **6-Chloro-N-methoxy-N-methylpicolinamide** stems from its identity as a Weinreb-Nahm amide. Discovered by Steven M. Weinreb and Steven Nahm in 1981, this functional group revolutionized ketone synthesis from organometallic reagents.[2]

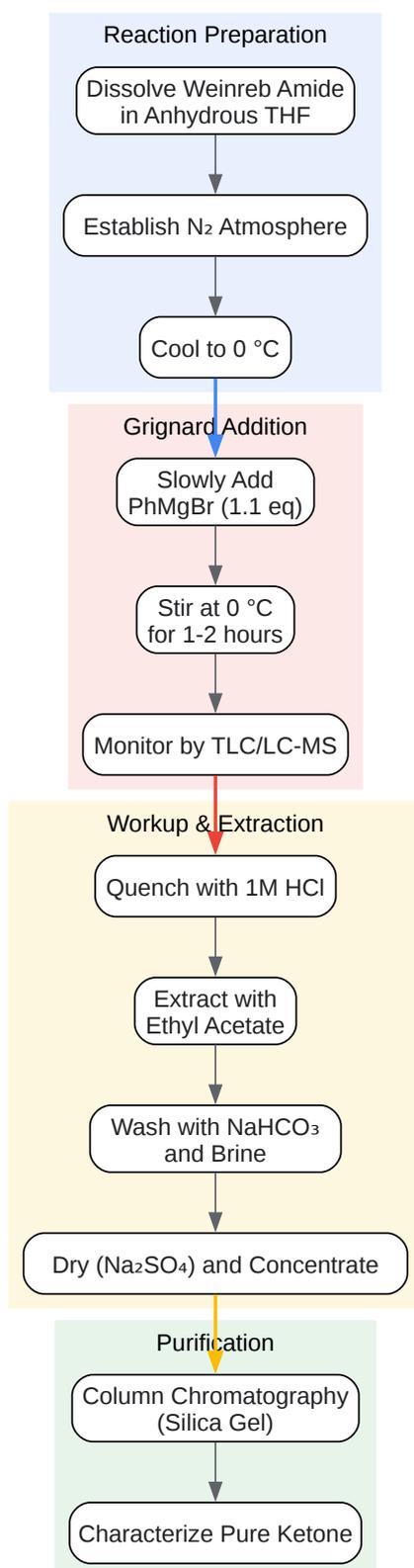
The Challenge: Over-Addition in Carbonyl Chemistry

Traditional acylating agents, such as esters or acid chlorides, react aggressively with potent nucleophiles like Grignard (R-MgX) or organolithium (R-Li) reagents. The initial reaction produces a ketone. However, this ketone is often more reactive than the starting material, leading to a second, undesired nucleophilic attack that yields a tertiary alcohol.[3] This "over-addition" is a common side reaction that complicates purification and significantly lowers the yield of the desired ketone.[2]

The Solution: A Stable Tetrahedral Intermediate

The Weinreb-Nahm amide elegantly circumvents this problem. Upon nucleophilic attack by an organometallic reagent, a highly stable tetrahedral intermediate is formed.^[4] The stability of this intermediate is the critical mechanistic feature and arises from the chelation of the magnesium (or lithium) atom by both the newly formed anionic oxygen and the methoxy oxygen of the amide. This forms a stable five-membered ring that prevents the intermediate from collapsing to a ketone until an acidic workup is performed.^[4]

Because the chelated intermediate is stable at the reaction temperature, it does not break down to release the ketone into the reaction mixture where it could react with a second equivalent of the organometallic reagent.^[4] Only upon the addition of an acid (e.g., aq. HCl) during the workup step is the chelate broken, leading to the collapse of the intermediate and the clean formation of the desired ketone.



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Sources

- [1. hoffmanchemicals.com](http://hoffmanchemicals.com) [hoffmanchemicals.com]
- [2. Weinreb ketone synthesis - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. youtube.com](https://youtube.com) [youtube.com]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [A-Technical-Guide-to-6-Chloro-N-methoxy-N-methylpicolinamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1509934#iupac-name-for-6-chloro-n-methoxy-n-methylpicolinamide>]

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